

Application Notes and Protocols for N6-Methyl-xylo-adenosine

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Compound of Interest

Compound Name: N6-Methyl-xylo-adenosine

Cat. No.: B15623950

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: It is important to note that direct experimental data on **N6-Methyl-xylo-adenosine** is limited in publicly available literature.[1][2] This document provides a comprehensive framework for its investigation based on the known biological activities of related adenosine analogs and the well-documented roles of N6-methyladenosine (m6A) RNA modification.[1][2] The protocols and potential effects described herein are intended to serve as a foundational resource for initiating research on **N6-Methyl-xylo-adenosine**.

Introduction

N6-Methyl-xylo-adenosine is a synthetic adenosine analog characterized by a methyl group at the N6 position of the adenine base and a xylose sugar moiety.[2] While structurally similar to the ubiquitous N6-methyladenosine (m6A), a critical epitranscriptomic marker, **N6-Methyl-xylo-adenosine** is a distinct chemical entity.[2] Adenosine analogs are a class of compounds known to have a wide range of biological activities, including acting as smooth muscle vasodilators and inhibiting cancer progression.[3] This document outlines potential applications, hypothesized mechanisms of action, and detailed experimental protocols for the systematic evaluation of **N6-Methyl-xylo-adenosine**.

Hypothesized Biological Activities and Potential Applications

Based on the activities of similar adenosine analogs, **N6-Methyl-xylo-adenosine** is hypothesized to have potential therapeutic applications in several areas:

- **Oncology:** As a nucleoside analog, it may interfere with DNA and RNA synthesis, thereby inhibiting the proliferation of cancer cells.[4] It could also potentially modulate key signaling pathways involved in cancer development, such as the PI3K-AKT, NF- κ B, Wnt/ β -catenin, and MAPK/ERK pathways.[1]
- **Virology:** Some adenosine analogs exhibit antiviral properties.[1] **N6-Methyl-xylo-adenosine** may act as a viral polymerase chain terminator or modulate the m6A RNA pathway, which is crucial for the lifecycle of many viruses.[5]
- **Cardiovascular Disease:** Adenosine analogs are known to act as smooth muscle vasodilators, suggesting a potential role in cardiovascular applications.[3]
- **Immunomodulation:** Given the role of adenosine signaling in inflammation, **N6-Methyl-xylo-adenosine** could potentially have immunomodulatory effects.[1]

Data Presentation: Templates for Quantitative Analysis

The following tables are provided as templates for organizing and presenting quantitative data obtained from the experimental protocols outlined below.

Table 1: In Vitro Cytotoxicity Data

Cell Line	Compound	CC50 (μM)	95% Confidence Interval
(e.g., HeLa)	N6-Methyl-xylo-adenosine		
(e.g., A549)	N6-Methyl-xylo-adenosine		
(e.g., HepG2)	N6-Methyl-xylo-adenosine		

CC50: 50% cytotoxic concentration.

Table 2: In Vitro Antiviral Activity Data

Virus	Cell Line	Compound	EC50 (μM)	95% Confidence Interval	Selectivity Index (SI = CC50/EC50)
(e.g., Influenza A)	(e.g., MDCK)	N6-Methyl-xylo-adenosine			
(e.g., HIV-1)	(e.g., MT-4)	N6-Methyl-xylo-adenosine			
(e.g., Zika Virus)	(e.g., Vero)	N6-Methyl-xylo-adenosine			

EC50: 50% effective concentration.

Table 3: Summary of Effects on Signaling Pathway Protein Phosphorylation

Signaling Pathway	Protein	Treatment	Fold Change in Phosphorylation (vs. Control)	p-value
PI3K-AKT	AKT (Ser473)	N6-Methyl-xylo-adenosine (10 μ M)		
MAPK/ERK	ERK1/2 (Thr202/Tyr204)	N6-Methyl-xylo-adenosine (10 μ M)		

Experimental Protocols

The following are detailed protocols that can be adapted for the investigation of **N6-Methyl-xylo-adenosine**.

Protocol 1: In Vitro Cytotoxicity Assay (CC50 Determination)

Objective: To determine the concentration of **N6-Methyl-xylo-adenosine** that reduces the viability of a cell line by 50%.

Materials:

- Selected cancer or host cell lines
- Complete cell culture medium
- **N6-Methyl-xylo-adenosine**
- 96-well cell culture plates
- CellTiter-Glo® Luminescent Cell Viability Assay kit or similar
- Plate reader

Methodology:

- Seed cells in a 96-well plate at an appropriate density and incubate for 24 hours.
- Prepare serial dilutions of **N6-Methyl-xylo-adenosine** in the cell culture medium.
- Remove the old medium from the cells and add 100 μ L of the compound dilutions to the respective wells. Include a "cells only" control with medium alone.
- Incubate for 48-72 hours (the duration should match the intended antiviral or anti-cancer assay).
- Assess cell viability using the CellTiter-Glo® assay according to the manufacturer's instructions.
- Calculate the CC50 value by plotting the percentage of cell viability against the compound concentration and fitting the data to a dose-response curve.^[5]

Protocol 2: In Vitro Antiviral Assay (EC50 Determination)

Objective: To determine the concentration of **N6-Methyl-xylo-adenosine** that inhibits viral replication by 50%.

Materials:

- Host cell line permissive to the virus of interest
- Virus stock with a known titer
- **N6-Methyl-xylo-adenosine**
- 96-well cell culture plates
- Method for quantifying viral replication (e.g., plaque assay, qPCR for viral genomes, or ELISA for viral antigens)

Methodology:

- Seed host cells in a 96-well plate and incubate to form a confluent monolayer.

- Prepare serial dilutions of **N6-Methyl-xylo-adenosine** in infection medium.
- Pre-treat the cells with the compound dilutions for a specified time (e.g., 2 hours).
- Infect the cells with the virus at a specific multiplicity of infection (MOI).
- After the infection period, remove the virus inoculum and add fresh medium containing the corresponding dilutions of the compound.
- Incubate for a period sufficient for viral replication (e.g., 24-72 hours).
- Quantify the extent of viral replication using an appropriate method.
- Calculate the EC50 value by plotting the percentage of viral inhibition against the compound concentration.^[5]

Protocol 3: Western Blot for Signaling Pathway Activation

Objective: To assess the effect of **N6-Methyl-xylo-adenosine** on the phosphorylation status of key proteins in signaling pathways.

Materials:

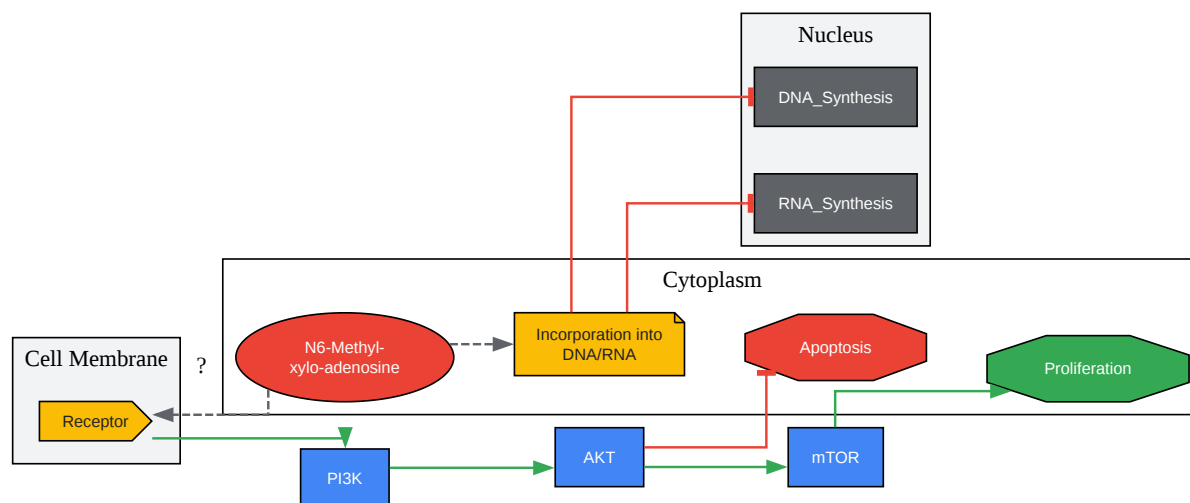
- Cell line of interest
- **N6-Methyl-xylo-adenosine**
- Cell lysis buffer with protease and phosphatase inhibitors
- Protein quantification assay (e.g., BCA assay)
- SDS-PAGE gels and electrophoresis apparatus
- PVDF membrane
- Primary antibodies (e.g., against p-AKT, AKT, p-ERK, ERK)

- HRP-conjugated secondary antibodies
- Chemiluminescent substrate and imaging system

Methodology:

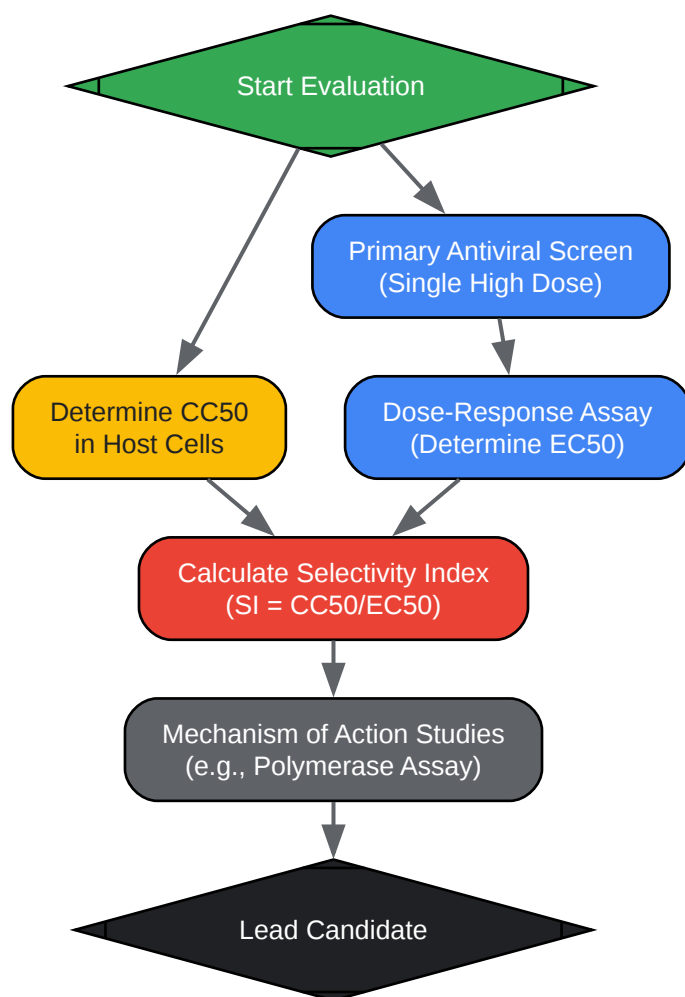
- Treat cells with **N6-Methyl-xylo-adenosine** at the desired concentration for a specified time. Include an untreated control.
- Lyse the cells and quantify the protein concentration.
- Separate equal amounts of protein by SDS-PAGE and transfer to a PVDF membrane.
- Probe the membrane with primary antibodies against the phosphorylated and total forms of the target signaling proteins.
- Incubate with HRP-conjugated secondary antibodies.
- Visualize the protein bands using a chemiluminescent substrate and quantify the band intensities.^[1]
- Normalize the phosphorylated protein levels to the total protein levels.

Visualizations: Signaling Pathways and Workflows



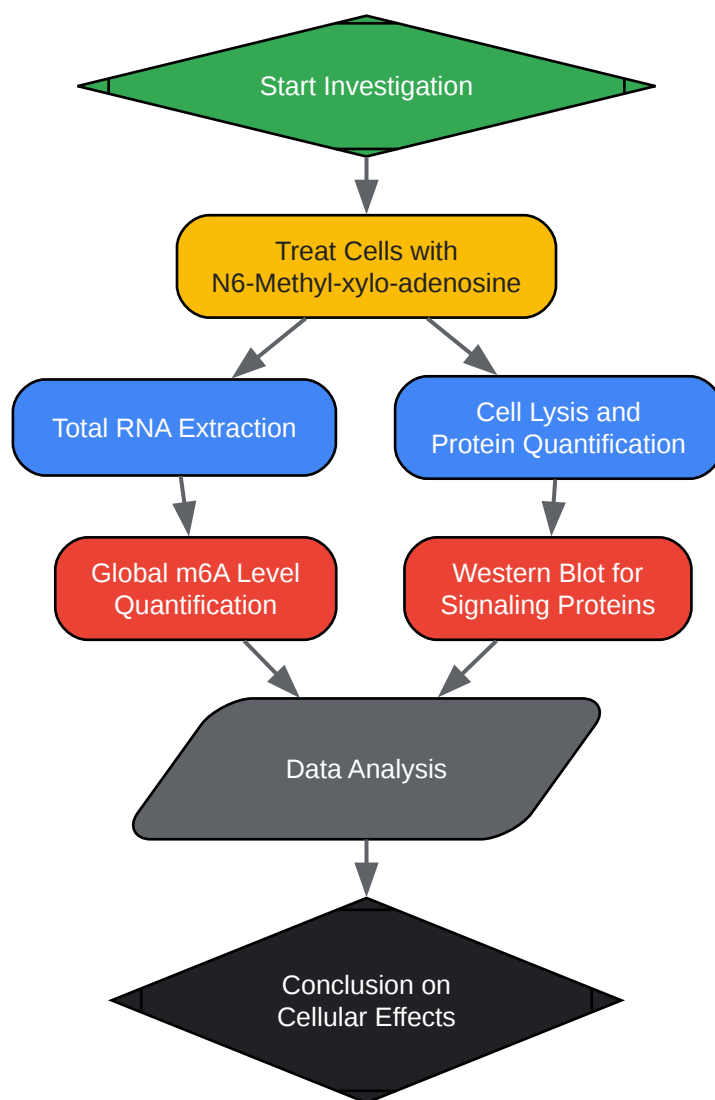
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Caption: Hypothesized anticancer mechanisms of **N6-Methyl-xylo-adenosine**.



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Caption: Workflow for preclinical evaluation of antiviral compounds.



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Caption: In vitro investigation of cellular effects of **N6-Methyl-xylo-adenosine**.

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